

Application Note: Synthesis Protocol for 4-Hydroxy-N-isopropylbenzamide

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Compound of Interest

Compound Name: 4-hydroxy-N-isopropylbenzamide

CAS No.: 83191-67-7

Cat. No.: B1588499

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Abstract & Application Scope

This technical guide details the synthesis of **4-hydroxy-N-isopropylbenzamide** (CAS: 83191-67-7), a structural motif frequently encountered in medicinal chemistry as a pharmacophore or metabolic intermediate. While seemingly simple, the presence of a free phenolic hydroxyl group at the para-position presents a chemoselectivity challenge, potentially leading to competitive esterification or polymerization.

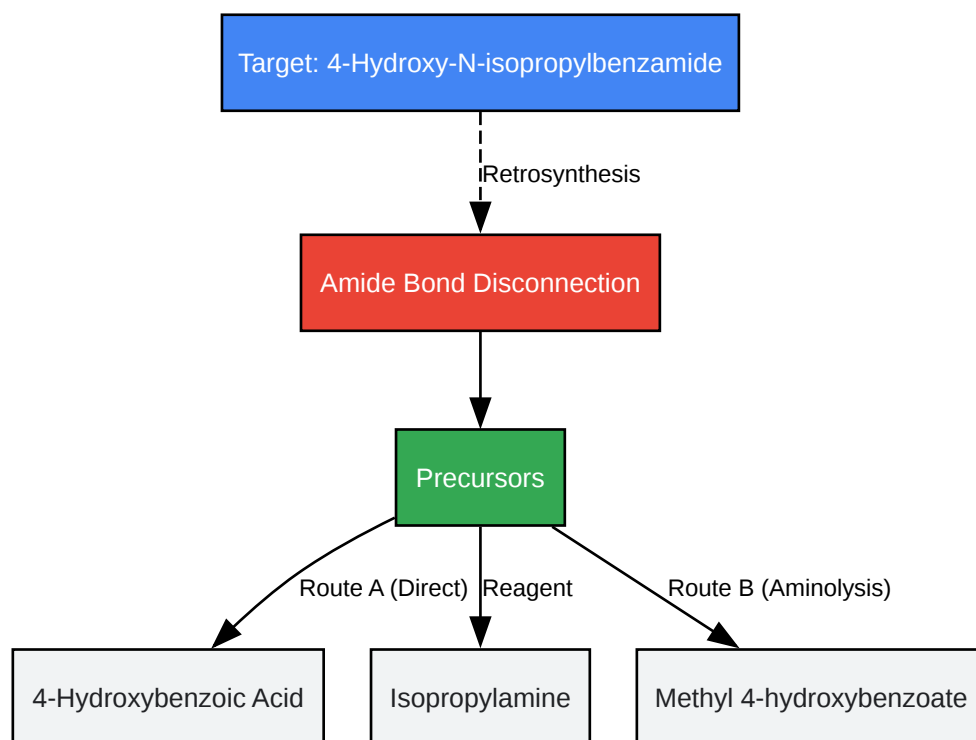
This protocol prioritizes a direct carbodiimide-mediated coupling strategy (Protocol A) suitable for drug discovery workflows (mg to g scale). This method avoids the need for phenolic protection/deprotection steps, ensuring high atom economy and operational simplicity. A secondary, scalable ester aminolysis route (Protocol B) is outlined for process-scale applications.

Retrosynthetic Analysis & Strategy

The target molecule is disconnected at the amide bond. The strategic decision lies in activating the carboxylic acid without affecting the nucleophilic phenol.

- Route A (Recommended): Direct coupling of 4-hydroxybenzoic acid with isopropylamine using EDCI/HOBt. The N-nucleophilicity of the amine is significantly higher than the O-nucleophilicity of the phenol, allowing for chemoselective amidation under mild conditions.
- Route B (Alternative): Aminolysis of methyl 4-hydroxybenzoate. This requires higher activation energy (heat/pressure) but utilizes cheaper starting materials.

Pathway Visualization



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Figure 1: Retrosynthetic logic prioritizing chemoselectivity.

Protocol A: Direct Amidation (EDCI/HOBt Method)

Scale: 5.0 mmol (approx.^[1] 1.0 g theoretical yield) Suitability: High-throughput synthesis, Lead optimization.

Reagents & Materials

Reagent	MW (g/mol)	Equiv. ^{[2][3][4]} ^{[5][6]}	Amount	Role
4-Hydroxybenzoic acid	138.12	1.0	690 mg	Substrate
Isopropylamine	59.11	1.2	355 mg (510 µL)	Nucleophile
EDCI·HCl	191.70	1.2	1.15 g	Coupling Agent
HOBt (anhydrous)	135.12	1.2	810 mg	Additive
DIPEA (Hünig's Base)	129.24	2.0	1.29 g (1.7 mL)	Base
DMF (Anhydrous)	-	-	10 mL	Solvent

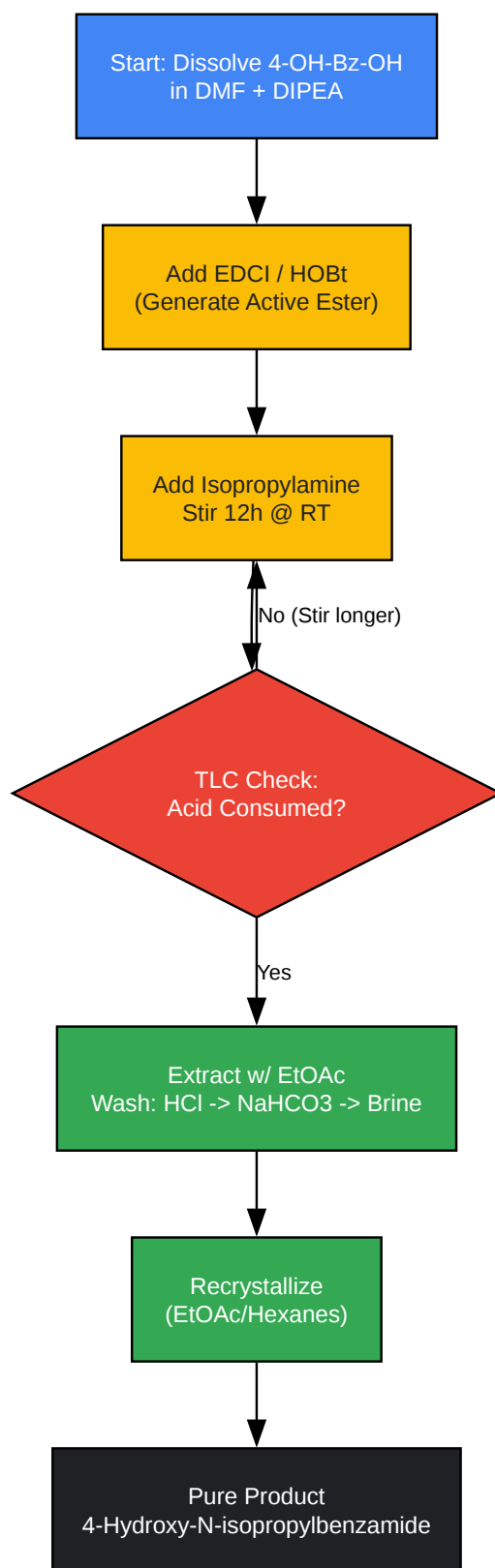
> Expert Insight: HOBt (1-Hydroxybenzotriazole) is critical here. While EDCI activates the acid, HOBt intercepts the O-acylisourea intermediate to form a less reactive but more selective HOBt-active ester. This suppresses the formation of N-acylurea side products and minimizes competitive phenol esterification.

Experimental Procedure

- Activation:
 - In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-hydroxybenzoic acid (690 mg) in anhydrous DMF (10 mL).
 - Add DIPEA (1.7 mL) and stir for 5 minutes under nitrogen atmosphere.
 - Add EDCI·HCl (1.15 g) and HOBt (810 mg) in one portion.
 - Observation: The solution may turn slightly yellow; ensure complete dissolution. Stir at Room Temperature (RT) for 30 minutes to generate the active ester.
- Coupling:

- Add Isopropylamine (510 μ L) dropwise via syringe.
- Caution: Exothermic reaction. Monitor internal temperature if scaling up.^[5]
- Stir the reaction mixture at RT for 12–16 hours.
- Monitoring (Self-Validation):
 - Perform TLC (Mobile Phase: 5% MeOH in DCM).
 - Target Rf: ~0.4 (Product).^{[2][5][7][8]} Starting Material Rf: <0.1 (Acid streaks).
 - Reaction is complete when the starting acid spot disappears.
- Workup:
 - Dilute the reaction mixture with Ethyl Acetate (EtOAc) (50 mL).
 - Wash sequentially with:
 1. 1M HCl (2 x 20 mL) – Removes unreacted amine and EDCI urea byproduct.
 2. Sat. NaHCO₃ (2 x 20 mL) – Removes unreacted acid and HOBt.
 3. Brine (1 x 20 mL).
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.^[7]
- Purification:
 - The crude residue is typically an off-white solid.
 - Recrystallization: Dissolve in minimal hot EtOAc and precipitate with Hexanes.
 - Yield: Expected 85–92%.

Workflow Diagram



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Figure 2: Step-by-step execution logic for Protocol A.

Analytical Validation

To ensure the integrity of the synthesized compound, compare your data against these expected parameters.

- Physical State: White to off-white crystalline solid.
- Melting Point: 158–160 °C (Predicted based on propyl analog).
- ^1H NMR (400 MHz, DMSO- d_6):
 - δ 9.90 (s, 1H, -OH, phenol).
 - δ 8.05 (d, J = 7.5 Hz, 1H, -NH).
 - δ 7.75 (d, J = 8.6 Hz, 2H, Ar-Hortho to CO).
 - δ 6.80 (d, J = 8.6 Hz, 2H, Ar-Hortho to OH).
 - δ 4.08 (sept, J = 6.6 Hz, 1H, -CH-(CH $_3$) $_2$).
 - δ 1.15 (d, J = 6.6 Hz, 6H, -CH-(CH $_3$) $_2$).
- Mass Spectrometry (ESI $^+$): Calculated for C $_{10}$ H $_{13}$ NO $_2$ [M+H] $^+$: 180.10; Found: 180.1.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Competitive esterification of the phenol.	Ensure HOBt is fresh and dry. Do not omit DIPEA; the phenol must remain protonated relative to the amine, but the acid needs to be deprotonated for activation.
O-Acylation	Reaction temperature too high.	Maintain reaction strictly at Room Temperature. If heating is required, switch to Protocol B (Protection strategy).
Sticky Impurities	Residual DMF or EDCI urea.	Increase the number of water/brine washes. Use Et ₂ O for the final trituration to remove organic impurities.

References

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- EDCI Protocol Source: Bo, Y. X., et al. (2020). Synthesis of Benzamide, 4-hydroxy-N-propyl-. [1] *Bioorganic & Medicinal Chemistry*, 28(5).[1] [Link](#) (Adapted from propyl analog protocol).
- Alternative Route (Schotten-Baumann): PrepChem Database. Synthesis of N-(4-chlorobenzyl)-4-hydroxybenzamide. [Link](#)
- Compound Data: ChemicalBook Entry for CAS 83191-67-7. [Link](#)

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